

A Technical Guide to the Molecular Structure and Properties of Prilocaine Hydrochloride

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Compound of Interest

Compound Name: *Prilocaine Hydrochloride*

Cat. No.: *B1662218*

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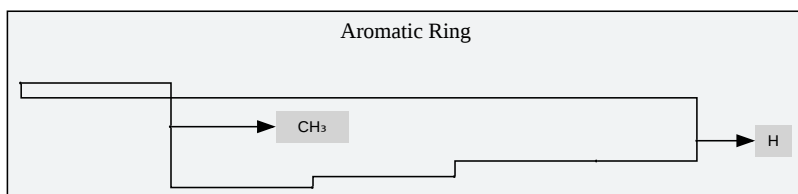
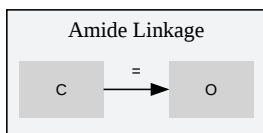
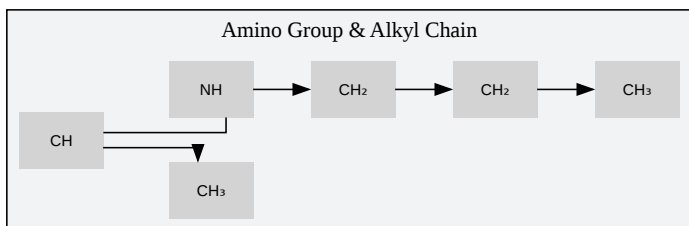
Introduction

Prilocaine hydrochloride is a local anesthetic of the amino amide classification, chemically related to lidocaine.[1] It is widely utilized in medical and dental procedures to induce temporary, reversible local anesthesia.[2][3] Its primary function is to block nerve impulses, thereby preventing the sensation of pain in a specific area of the body.[4][5] This technical guide provides an in-depth overview of the molecular structure, physicochemical properties, mechanism of action, and key experimental protocols related to **Prilocaine hydrochloride**, intended for researchers, scientists, and professionals in drug development.

Molecular Identity and Structure

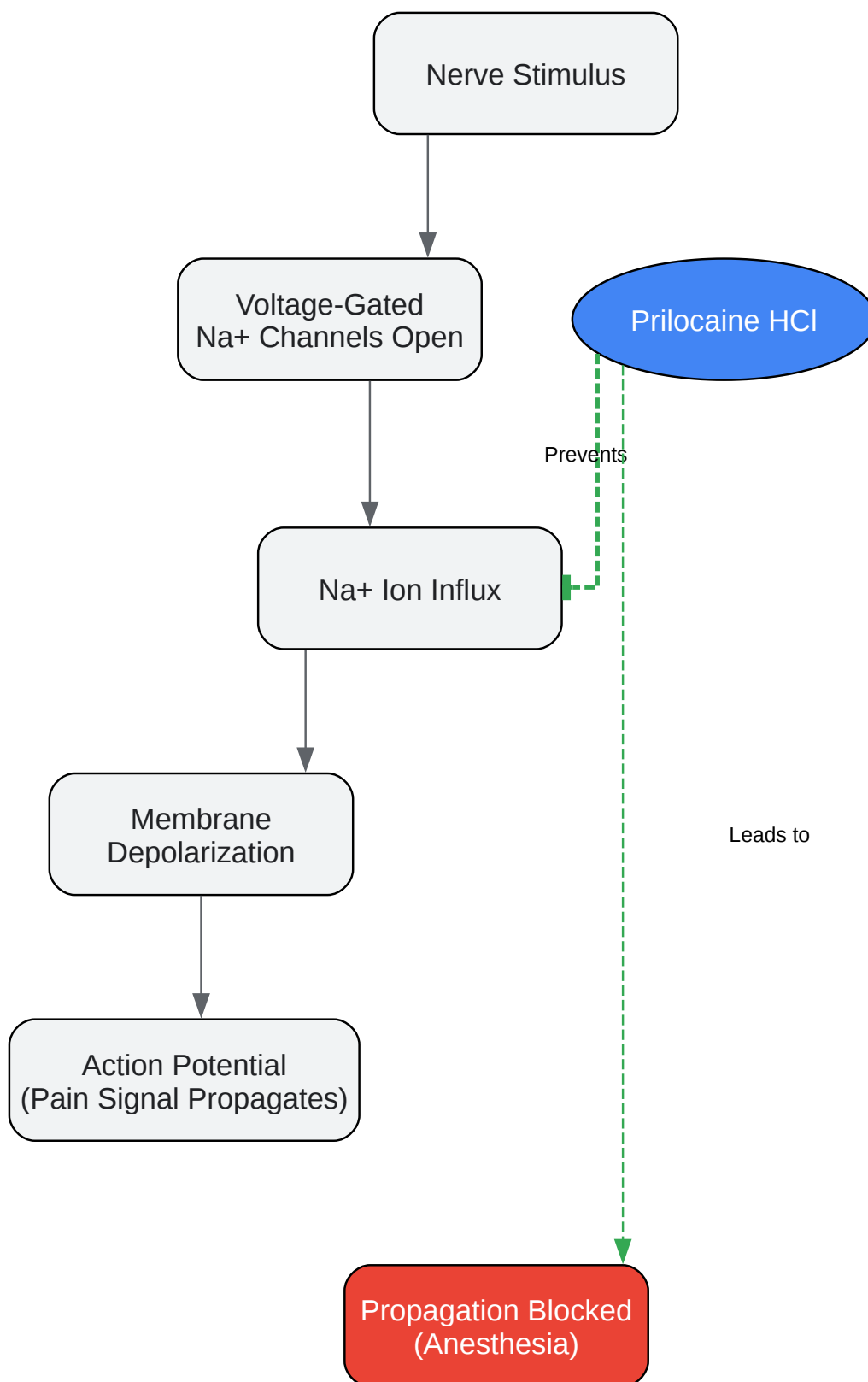
Prilocaine hydrochloride is the hydrochloride salt form of prilocaine.[1] The presence of the hydrochloride moiety renders the molecule water-soluble, facilitating its use in injectable formulations.[6]

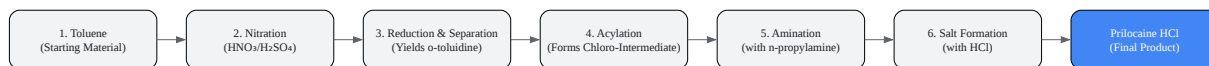
Below is a diagram representing the core molecular structure of Prilocaine.

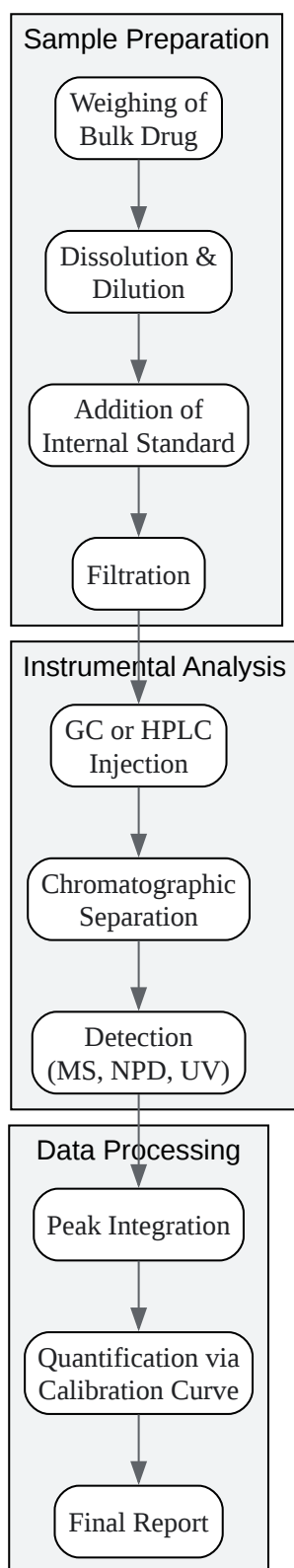


cluster_Linkage

cluster_Chain







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References

- 1. Prilocaine Hydrochloride | C₁₃H₂₁ClN₂O | CID 92163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. What is Prilocaine Hydrochloride used for? [synapse.patsnap.com]
- 3. drugs.com [drugs.com]
- 4. What is the mechanism of Prilocaine Hydrochloride? [synapse.patsnap.com]
- 5. Prilocaine - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
- 6. CAS 1786-81-8: Prilocaine hydrochloride | CymitQuimica [cymitquimica.com]
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